

Commercial Sources and Technical Guide for N3-PEG8-Hydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N3-PEG8-Hydrazide

Cat. No.: B15383011

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For researchers, scientists, and drug development professionals, **N3-PEG8-Hydrazide** is a valuable heterobifunctional linker used in bioconjugation and drug delivery systems. Its azide group allows for click chemistry reactions, while the hydrazide group can react with carbonyls (aldehydes and ketones), providing a versatile tool for linking molecules. This guide provides an overview of commercial sources, key technical data, and experimental protocols for its application.

Commercial Availability

Several chemical suppliers offer **N3-PEG8-Hydrazide** and related PEG linkers. The following table summarizes the quantitative data for **N3-PEG8-Hydrazide** from various suppliers to facilitate comparison.

Supplier	Product Name	Molecular Weight (g/mol)	Purity	CAS Number
MSE Supplies	N3-PEG8-Hydrazide	481.54	min. 95%	N/A[1]
AxisPharm	Azido-PEG8-Hydrazide	481.54	≥95%	N/A[2]
NovaChemistry	N3-PEG8-Hydrzide	Not Specified	95%-98%	N/A[3]
PurePEG	N3-PEGn-Hydrazide	Varies by PEG length	min. 95%	N/A[4][5]
ChemScene	N3-PEG24-Hydrazide	1186.38	Not Specified	N/A[6]
Biopharma PEG	Azido-PEG8-amine	438.51	≥95%	857891-82-8[7] [8]
CP Lab Safety	N3-PEG8-OH	395.45	95% Min	352439-36-2[9]

Core Applications

N3-PEG8-Hydrazide is primarily utilized in:

- Bioconjugation: Linking biomolecules such as proteins, antibodies, and peptides to other molecules or surfaces.[1][3]
- Drug Development: As a linker in antibody-drug conjugates (ADCs) to attach cytotoxic drugs to antibodies for targeted cancer therapy.[1][3]
- Surface Modification: Functionalizing surfaces of nanoparticles or other materials to improve biocompatibility and reduce non-specific binding.
- Bioorthogonal Labeling: The azide group allows for specific labeling of biomolecules containing a terminal alkyne via copper-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry".[10]

Experimental Protocols

The dual functionality of **N3-PEG8-Hydrazide** allows for a two-step conjugation strategy. First, the hydrazide group is reacted with a carbonyl group on a target molecule. Second, the azide group is used for a click chemistry reaction with an alkyne-containing molecule.

Protocol 1: Labeling of Glycoproteins via Hydrazide Chemistry

This protocol describes the labeling of glycoproteins by first oxidizing their carbohydrate moieties to generate aldehyde groups, which then react with the hydrazide group of the PEG linker.^{[6][10]}

Materials:

- Glycoprotein solution (e.g., antibody)
- Sodium periodate (NaIO₄) solution
- **N3-PEG8-Hydrazide**
- Reaction Buffer: 0.1 M Sodium Acetate, pH 5.5
- Quenching solution (e.g., glycerol or ethylene glycol)
- Purification system (e.g., size-exclusion chromatography or dialysis)

Methodology:

- Oxidation of Glycoprotein:
 - Dissolve the glycoprotein in the reaction buffer.
 - Add a freshly prepared solution of sodium periodate to the glycoprotein solution. The final concentration of periodate will need to be optimized but is typically in the range of 1-10 mM.
 - Incubate the reaction in the dark for 30 minutes at room temperature.

- Quench the reaction by adding a quenching solution to consume excess periodate.
- Conjugation with **N3-PEG8-Hydrazide**:
 - Remove excess periodate and byproducts by desalting or dialysis against the reaction buffer.
 - Add a molar excess of **N3-PEG8-Hydrazide** to the oxidized glycoprotein solution. The optimal molar ratio should be determined experimentally.
 - Incubate the reaction for 2-4 hours at room temperature. The reaction forms a stable hydrazone bond.
- Purification:
 - Purify the resulting N3-PEG8-glycoprotein conjugate using size-exclusion chromatography or dialysis to remove unreacted PEG linker.

Protocol 2: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol outlines the "click chemistry" reaction to conjugate the azide-functionalized glycoprotein with an alkyne-containing molecule.[\[11\]](#)[\[12\]](#)

Materials:

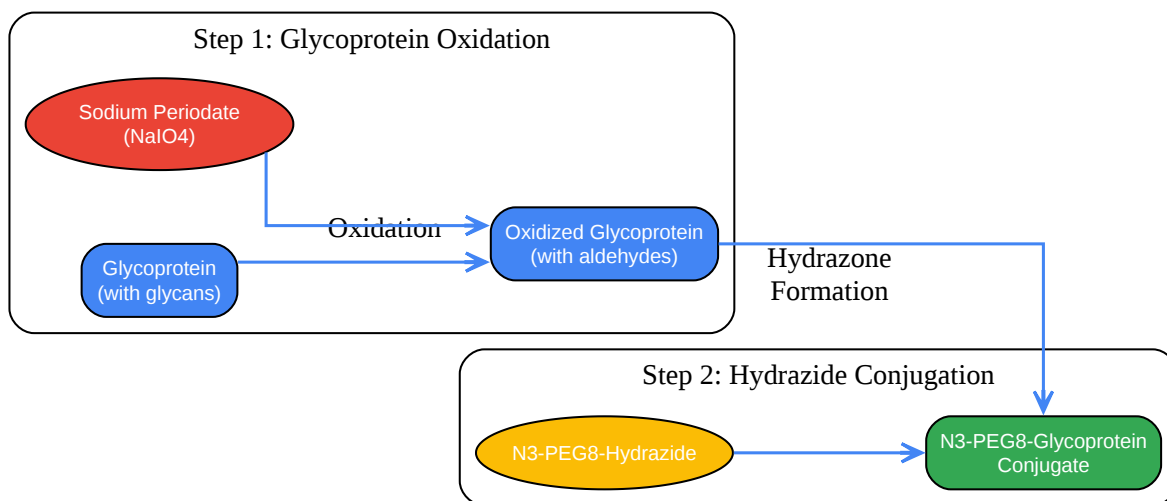
- N3-PEG8-glycoprotein conjugate from Protocol 1
- Alkyne-containing molecule (e.g., a fluorescent dye, biotin, or a drug)
- Copper(II) sulfate (CuSO₄)
- Reducing agent (e.g., sodium ascorbate)
- Copper ligand (e.g., THPTA or TBTA)
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.4

Methodology:

- Prepare Reagents:
 - Prepare stock solutions of the alkyne-containing molecule, CuSO₄, sodium ascorbate, and the copper ligand in an appropriate solvent (e.g., water or DMSO).
- Click Reaction:
 - In a reaction tube, combine the N3-PEG8-glycoprotein conjugate and the alkyne-containing molecule in the reaction buffer.
 - Add the copper ligand to the reaction mixture, followed by the CuSO₄ solution.
 - Initiate the reaction by adding the sodium ascorbate solution.
 - Incubate the reaction at room temperature for 1-4 hours. The reaction can be monitored by techniques such as SDS-PAGE or mass spectrometry.
- Purification:
 - Purify the final bioconjugate using an appropriate method such as size-exclusion chromatography, affinity chromatography, or dialysis to remove the catalyst and unreacted reagents.

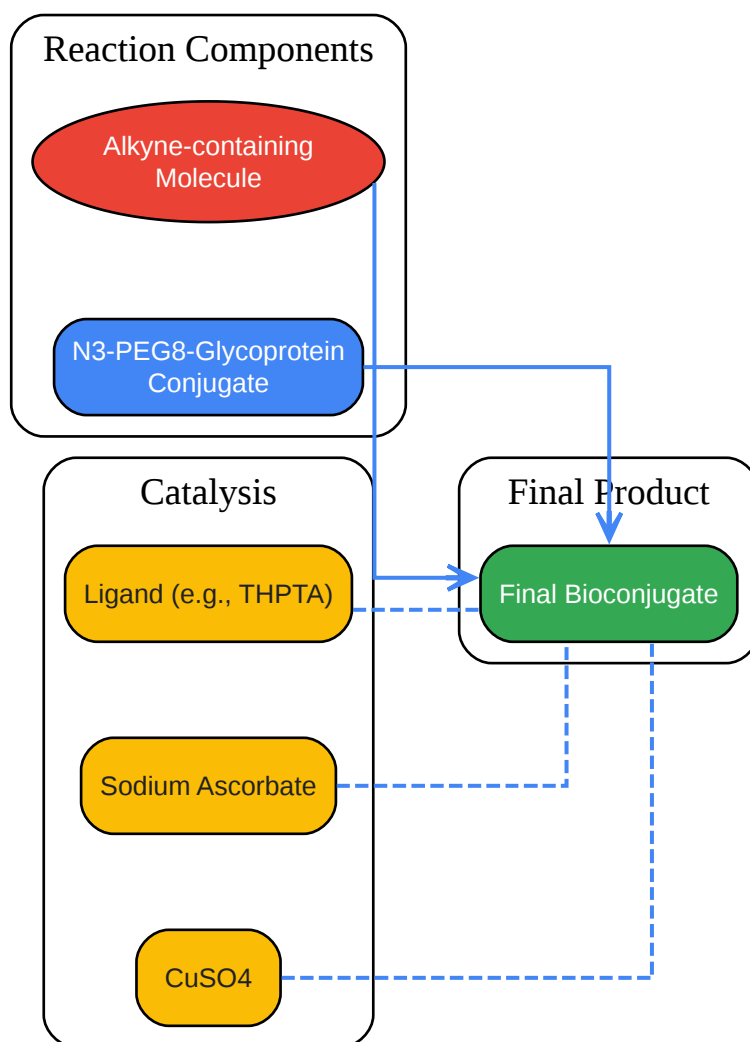
Visualizing the Workflow

The following diagrams illustrate the key experimental workflows described above.



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Caption: Workflow for labeling a glycoprotein with **N3-PEG8-Hydrazide**.



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- To cite this document: BenchChem. [Commercial Sources and Technical Guide for N3-PEG8-Hydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15383011#commercial-sources-of-n3-peg8-hydrazide>]

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